

Solubility Profile of C.I. Acid Violet 47: A Technical Guide

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Compound of Interest

Compound Name: C.I. Acid Violet 47

Cat. No.: B1172477

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Introduction

C.I. Acid Violet 47 is an acid dye whose precise chemical identity and associated solubility data are not consistently defined in publicly accessible scientific literature. Research indicates a significant ambiguity in its classification, with nomenclature often overlapping with other dyes, most notably C.I. Acid Violet 17 (CAS 4129-84-4) and C.I. Direct Violet 47 (CAS 13011-70-6). This guide provides a comprehensive overview of the available qualitative solubility information for these closely related compounds, which may serve as a proxy for understanding the solubility characteristics of the substance generally referred to as "Acid Violet 47."

Due to the absence of quantitative solubility data, this document emphasizes qualitative descriptions and presents a general experimental protocol for determining dye solubility. This allows researchers to generate precise data for their specific samples and solvent systems.

Qualitative Solubility Data

The solubility of acid dyes is largely dictated by the presence of sulfonic acid groups, which confer hydrophilicity. The available information for dyes closely related to or potentially synonymous with C.I. Acid Violet 47 is summarized below.

Solvent	Qualitative Solubility of C.I. Acid Violet 17 (CAS 4129-84-4)	Qualitative Solubility of C.I. Direct Violet 47 (CAS 13011-70-6)
Water	Easily Soluble[1][2][3]	Soluble[2]
Ethanol	Easily Soluble[1][4]	Soluble[2]
Methanol	Very Slightly Soluble[2]	Not specified
Acetone	Not specified	Not specified

Note: The term "soluble" indicates that the dye dissolves to an appreciable extent, while "easily soluble" suggests a higher degree of solubility. "Very slightly soluble" implies minimal dissolution. These are qualitative descriptions and the actual solubility can vary with temperature, pH, and the purity of both the dye and the solvent.

For comparative purposes, C.I. Acid Violet 48 has a reported aqueous solubility of approximately 80 g/L at 90 °C. This quantitative value for a structurally similar anthraquinone acid dye provides a useful, albeit indirect, reference point.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of an acid dye in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the dissolved dye, typically using UV-Vis spectrophotometry.

1. Materials and Equipment:

- C.I. Acid Violet 47 sample
- Selected solvents (e.g., deionized water, ethanol, methanol, acetone)
- Analytical balance
- Volumetric flasks
- Pipettes

- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis spectrophotometer
- Constant temperature bath or shaker

2. Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of the C.I. Acid Violet 47 powder to a known volume of the solvent in a sealed container. The excess is to ensure that the solution reaches saturation.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A constant temperature bath with a shaker is ideal.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solution to settle.
 - Carefully separate the saturated supernatant from the undissolved solid. This can be achieved by either centrifugation followed by decantation or by filtering the solution through a fine-pore filter that does not adsorb the dye.
- Quantification of Dissolved Dye:
 - Prepare a series of standard solutions of the dye in the same solvent with known concentrations.
 - Measure the absorbance of these standard solutions at the wavelength of maximum absorbance (λ_{max}) for C.I. Acid Violet 47 using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting absorbance versus concentration (Beer-Lambert Law).
 - Accurately dilute a known volume of the saturated supernatant to a concentration that falls within the range of the calibration curve.

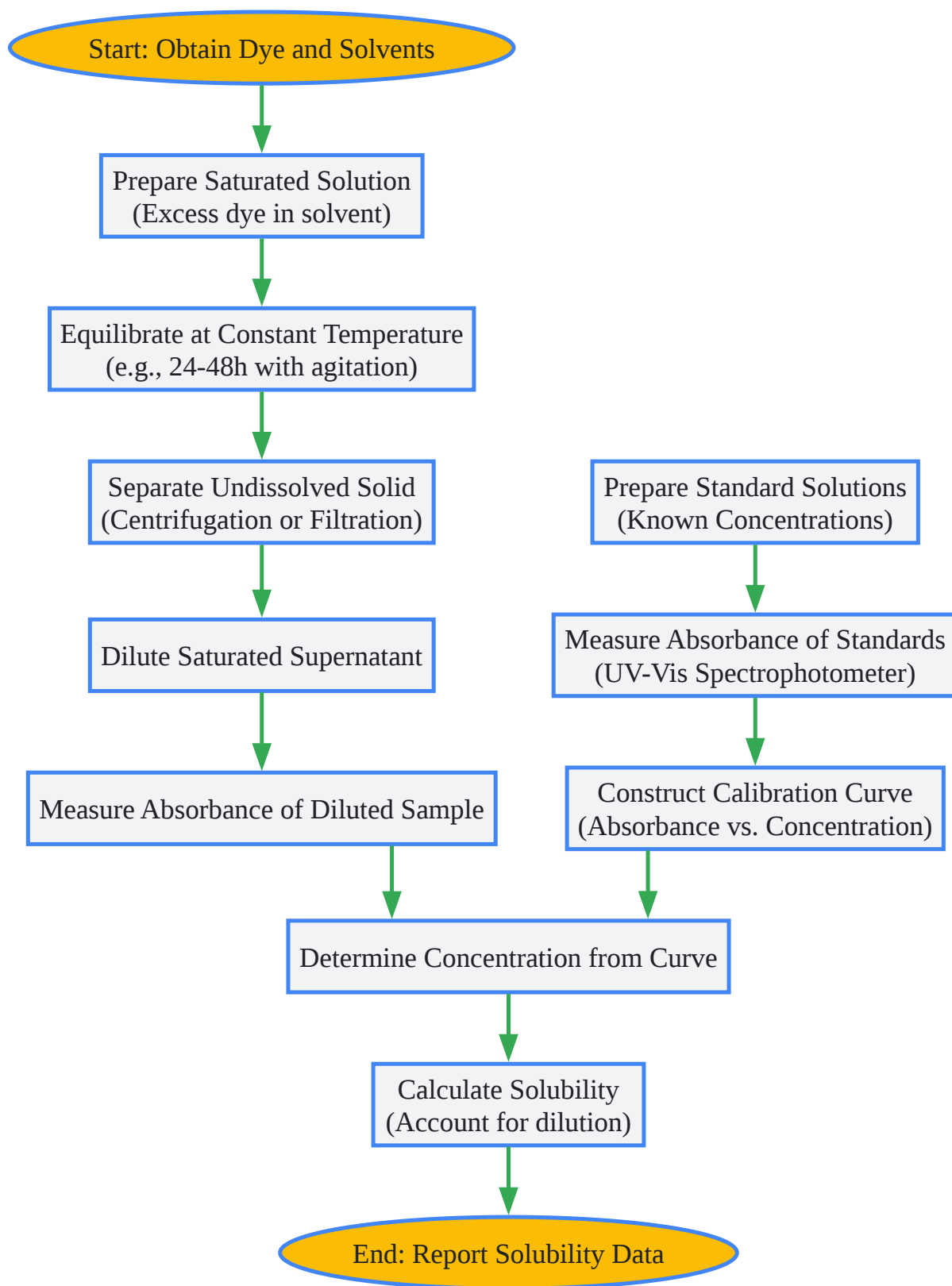
- Measure the absorbance of the diluted saturated solution.
- Use the calibration curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution, accounting for the dilution factor. This concentration represents the solubility of the dye in that solvent at the specified temperature.

3. Data Presentation:

- Record the solubility in a table, specifying the solvent, temperature, and the determined solubility value (e.g., in g/L or mol/L).

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining dye solubility can be visualized as follows:

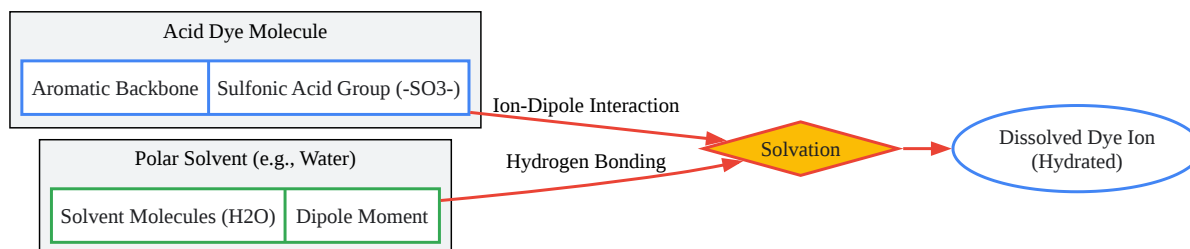


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Caption: Experimental workflow for determining dye solubility.

Signaling Pathway for Dye Dissolution

The dissolution of an acid dye in a polar solvent like water is governed by intermolecular forces. The following diagram illustrates the key interactions involved.



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Caption: Interactions in acid dye dissolution.

Conclusion

While quantitative solubility data for C.I. Acid Violet 47 remains elusive in the public domain, qualitative assessments of closely related dyes indicate good solubility in water and ethanol. The provided experimental protocol offers a robust framework for researchers to determine precise solubility values for their specific samples and conditions. The inherent ambiguity surrounding the identity of C.I. Acid Violet 47 underscores the importance of empirical solubility testing for any research or development application.

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References

- 1. guidechem.com [guidechem.com]
- 2. [Cas 4129-84-4, Acid Violet 17 | lookchem](#) [lookchem.com]
- 3. [Top Sale Salt Free Acid Dye Violet 17 Ci 42650 CAS 4129-84-4 Dye for Hair - Dye for Hair and Acid Dye](#) [jqmaterial.en.made-in-china.com]
- 4. [Acid Violet 17 | 4129-84-4](#) [chemicalbook.com]
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